

Verosudil selectivity for PKA PKC theta CAM2A

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Compound Focus: Verosudil Hydrochloride

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Verosudil Selectivity Profile

Verosudil (also known as AR-12286) is a highly potent **Rho kinase (ROCK) inhibitor** with equal affinity for ROCK1 and ROCK2. Its selectivity over other kinases is quantified in the table below, with data consistently reported across multiple chemical supplier and research compound databases [1] [2] [3].

Kinase Target	Ki (nM)	Inhibition Potency
ROCK1	2	Highly Potent
ROCK2	2	Highly Potent
MRCKA	28	Moderate
PKA	69	Moderate/Weak
PKC theta	9322	Very Weak
CAM2A	5855	Very Weak

This profile shows that Verosudil is a highly selective ROCK inhibitor compared to PKA, PKC theta, and CAM2A. The primary **therapeutic application** under investigation for Verosudil is the reduction of

intraocular pressure in **glaucoma and ocular hypertension**, achieved by increasing trabecular outflow facility [1] [4] [3].

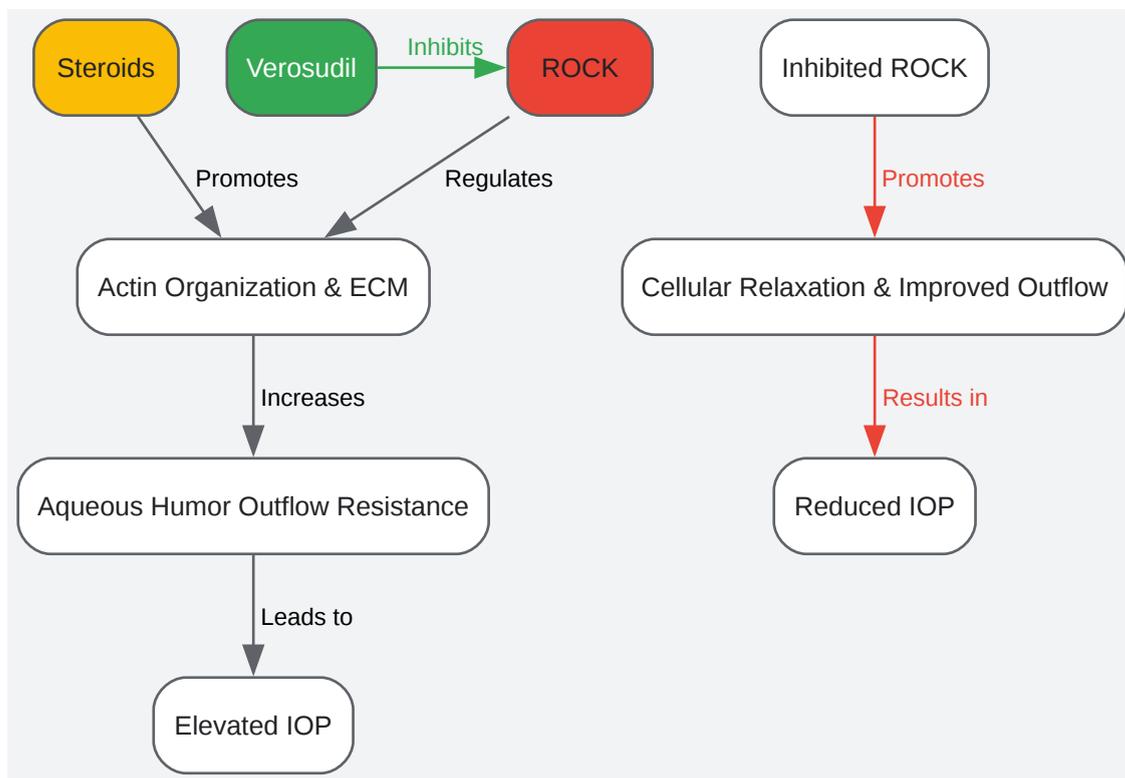
Experimental Context & Protocols

The selectivity data (K_i values) are typically determined through **biochemical kinase activity assays**. While the search results do not provide full experimental protocols for Verosudil's initial profiling, they detail methodologies from a recent study on novel ROCK inhibitors, which can serve as a reference for the general approach [4].

- **In Vitro Efficacy in Trabecular Meshwork Cells:** One key experiment to demonstrate cellular activity involves treating **porcine primary trabecular meshwork (PTM) cells** or **immortalized human trabecular meshwork (HTM) cells** with Verosudil for 6 hours. The effective concentration that disrupts the actin cytoskeleton (IC_{50}) is then quantified by measuring the reduction in actin stress fiber length or the number of focal adhesions, with reported IC_{50} values of 924 nM and 818 nM in PTM and HTM cells, respectively [3].
- **In Vivo Efficacy in Animal Models:** The functional outcome of ROCK inhibition is often evaluated in animal models of ocular hypertension. For example, one study administered **Verosudil (10 μ L as eye drops) twice daily for five weeks** in a dexamethasone-induced mouse model. Key endpoints included measuring intraocular pressure (IOP), analyzing the trabecular meshwork effective filtration area (EFA), and assessing changes in extracellular matrix (ECM) [3].

ROCK Signaling Pathway in Glaucoma

The following diagram illustrates the core mechanism of Verosudil action in the context of glaucoma, based on described pharmacological effects [1] [3].



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This pathway depicts how Verosudil targets ROCK to counteract increased outflow resistance and reduce intraocular pressure.

Research Considerations

For your ongoing work, consider these points:

- **Specificity within ROCK Family:** While Verosudil is a dual ROCK1/ROCK2 inhibitor, other investigational compounds like **CH-2** show a degree of selectivity for ROCK2 over ROCK1 (5-fold in the case of CH-2) [5]. The novel inhibitor **R3** was also highlighted for its favorable selectivity profile against other kinases, which may enhance its safety for ocular delivery [4].
- **Safety & Selectivity Trade-off:** Research suggests a potential trade-off between potency and local tolerability. While the highly potent inhibitor **D25** demonstrated superior IOP-lowering in vivo, the less potent but more selective inhibitor **R3** showed lower cytotoxicity in human trabecular meshwork cells, presenting a potentially safer profile [4].

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